

Application Notes and Protocols for ALD-PEG4-OPFP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ALD-PEG4-OPFP

Cat. No.: B1526763

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These application notes provide detailed protocols for the use of **ALD-PEG4-OPFP**, a heterobifunctional linker crucial in the field of bioconjugation and for the development of Antibody-Drug Conjugates (ADCs). This linker features an aldehyde group and a pentafluorophenyl (OPFP) ester, enabling the sequential or simultaneous conjugation of different molecules.

Introduction to ALD-PEG4-OPFP

ALD-PEG4-OPFP is a versatile crosslinker featuring a four-unit polyethylene glycol (PEG) spacer that enhances solubility in aqueous environments.^{[1][2]} The molecule's two terminal functional groups, an aldehyde and an OPFP ester, allow for specific and efficient conjugation chemistries.

- **Aldehyde Group:** Reacts with primary amines to form an imine bond, which can be stabilized through reduction. It also reacts with hydrazides to form a more stable hydrazone bond, and with aminoxy groups to yield a highly stable oxime linkage.^{[3][4][5]}
- **OPFP Ester:** This highly reactive group readily couples with primary and secondary amines to create a stable amide bond. A key advantage of OPFP esters is their increased resistance to hydrolysis compared to more common N-hydroxysuccinimide (NHS) esters, leading to higher reaction efficiencies in aqueous buffers.

Key Chemical Properties

A summary of the key properties of **ALD-PEG4-OPFP** is provided in the table below.

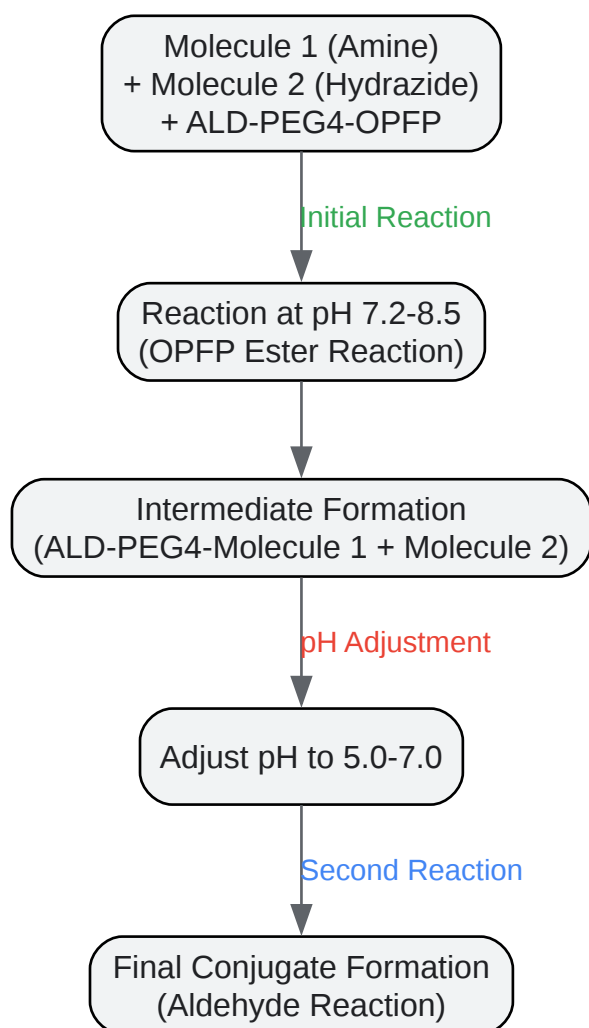
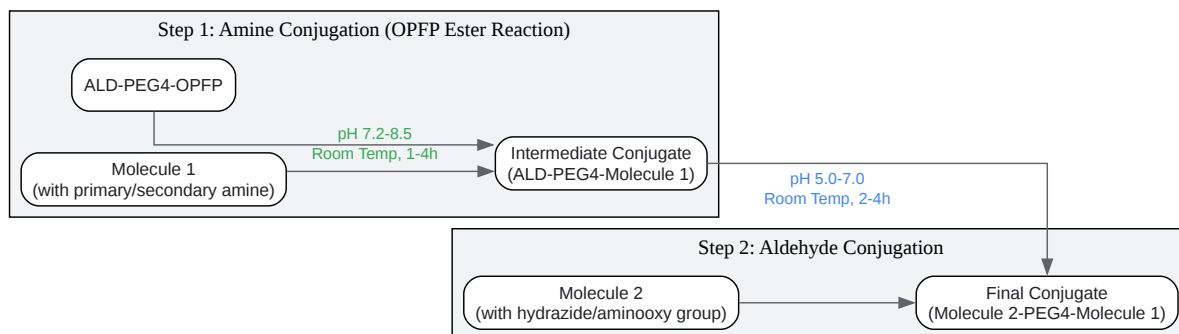
Property	Value	Reference
Chemical Formula	C ₂₅ H ₂₆ F ₅ NO ₈	
Molecular Weight	563.5 g/mol	
Purity	>98%	
Solubility	Soluble in DMSO, DCM, DMF	
Storage Conditions	-20°C	

Experimental Protocols

Protocol 1: Two-Step Conjugation - Amine Reaction Followed by Aldehyde Reaction

This protocol is ideal for conjugating two different amine-containing molecules in a controlled, stepwise manner.

Workflow Diagram:



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References

- 1. Ald-Ph-PEG4-PFP, 1324007-10-4 | BroadPharm [broadpharm.com]
- 2. Ald-Ph-PEG4-acid, 1309460-27-2 | BroadPharm [broadpharm.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. Carbonyl-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - KR [thermofisher.com]
- 5. broadpharm.com [broadpharm.com]
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